copper oxychloride, AldrichCPR
Description
Historical Trajectories in Copper Compound Research
The journey of copper compounds in research is intrinsically linked to the history of agriculture and the fight against plant diseases. The story begins in the 19th century with the accidental discovery of the fungicidal properties of a copper sulfate (B86663) and lime mixture, famously known as the Bordeaux mixture. growertalks.comcertisbio.com In 1885, Pierre-Marie-Alexis Millardet, a French scientist, observed that grapevines treated with this concoction to deter theft were also free from downy mildew. certisbio.comapsnet.org This serendipitous finding marked the dawn of chemical crop protection and stimulated extensive research into copper-based fungicides. apsnet.orgagrojournal.org
Following the success of the Bordeaux mixture, researchers sought to develop more advanced and less phytotoxic copper compounds. apsnet.org This led to the development of "fixed" copper compounds around 1930, which are generally less soluble in water and therefore safer for plant foliage. jcsp.org.pk Copper oxychloride emerged during this period of innovation in modern agricultural chemistry in the early 20th century as a notable improvement over earlier formulations, offering better adherence to plant surfaces and longer-lasting protection. atamanchemicals.com
Contemporary Research Landscape for Copper Oxychloride
Modern research on copper oxychloride continues to be vibrant and multifaceted, extending beyond its traditional role in agriculture. While its primary application remains as a broad-spectrum fungicide and bactericide, scientific inquiry is exploring new formulations, applications, and a deeper understanding of its chemical behavior. atamanchemicals.comsmolecule.com
Agricultural Research: In agriculture, copper oxychloride is widely used to control a variety of fungal and bacterial diseases on crops such as citrus, grapes, potatoes, and tomatoes. atamanchemicals.comsmolecule.com Research focuses on optimizing its efficacy and environmental sustainability. atamanchemicals.com Studies have investigated the effects of different application rates of copper oxychloride on controlling diseases like citrus black spot and cucumber downy mildew. researchgate.netmodares.ac.ir The mode of action is understood to be the slow release of copper ions (Cu²⁺) on the plant surface, which denature proteins and enzymes in fungal spores and bacteria, thereby preventing their germination and growth. atamanchemicals.comatamankimya.com
Material Science and Catalysis: Beyond its agricultural uses, copper oxychloride is researched for its utility as a pigment in ceramics and glass, and as a colorant in pyrotechnics. sciencemadness.orgchemicalbook.com In the realm of industrial chemistry, it serves as a catalyst in various organic synthesis reactions, such as the chlorination of ethylene (B1197577). sciencemadness.org Research has also explored the synthesis of copper oxychloride from industrial byproducts, such as etching waste solutions from printed circuit board manufacturing, highlighting a move towards more sustainable chemical production. wjygy.com.cn
Physicochemical Properties and Synthesis: Contemporary research continues to characterize the physicochemical properties of copper oxychloride. Several methods for its synthesis have been described, including the aeration of copper in an acidic solution of sodium chloride and the hydrolysis of copper(II) chloride solutions. chemicalbook.comjcsp.org.pk Advanced analytical techniques are employed to study its various crystal forms, such as atacamite and botallackite, and their respective thermal stabilities. wjygy.com.cn
Data Tables
Table 1: Physicochemical Properties of Copper Oxychloride
| Property | Value | Source(s) |
| Chemical Formula | Cu₂(OH)₃Cl | sciencemadness.orgatamanchemicals.com |
| Molecular Weight | 213.56 g/mol | atamanchemicals.comchemicalbook.com |
| Appearance | Green to bluish-green powder | atamanchemicals.comatamankimya.com |
| Solubility in Water | Practically insoluble (<10⁻⁵ mg/L at pH 7, 20 °C) | atamankimya.comnih.gov |
| Solubility in other solvents | Insoluble in organic solvents; Soluble in dilute acids | atamankimya.comnih.gov |
| Melting Point | Decomposes around 200-300 °C | chemicalbook.comatamankimya.com |
| Density | 3.723 - 3.78 g/cm³ | chemicalbook.com |
| CAS Number | 1332-65-6 | atamanchemicals.comchemicalbook.com |
Table 2: Selected Research Findings on Copper Oxychloride
| Research Area | Key Finding | Source(s) |
| Agricultural Efficacy | Applications of copper oxychloride at specific rates are efficient for the control of Citrus Black Spot. | researchgate.net |
| Agricultural Efficacy | Commercial brands of copper oxychloride showed 53-67% efficacy in controlling cucumber downy mildew. | modares.ac.ir |
| Synthesis | A method involving the aeration of copper in an acidic sodium chloride solution was found to be a faster reaction for producing copper oxychloride compared to other similar methods. | jcsp.org.pk |
| Material Characterization | Different crystal forms of copper oxychloride (Atacamite, Botallackite, and Clinoatacamite) can be produced from etching waste solution with varying thermal stabilities. | wjygy.com.cn |
| Catalysis | Used as a catalyst for various organic syntheses, including the chlorination of ethylene. | sciencemadness.org |
Structure

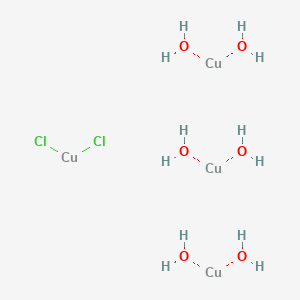

2D Structure
Properties
Molecular Formula |
Cl2Cu4H12O6 |
|---|---|
Molecular Weight |
433.18 g/mol |
IUPAC Name |
copper;dichlorocopper;hexahydrate |
InChI |
InChI=1S/2ClH.4Cu.6H2O/h2*1H;;;;;6*1H2/q;;;;;+2;;;;;;/p-2 |
InChI Key |
XOURRDOLCCVZAF-UHFFFAOYSA-L |
Canonical SMILES |
O.O.O.O.O.O.Cl[Cu]Cl.[Cu].[Cu].[Cu] |
Origin of Product |
United States |
Synthesis Methodologies for Copper Oxychloride
Conventional Chemical Precipitation Routes
Precipitation from aqueous solutions is the most common approach for manufacturing copper oxychloride. These methods involve the reaction of copper salts with alkaline agents under controlled conditions to precipitate the desired product.
One of the primary industrial methods for synthesizing copper oxychloride is through the controlled hydrolysis of copper(II) chloride (CuCl₂). atamanchemicals.com This process involves carefully managing the pH of a CuCl₂ solution, typically raising it to a range of 4 to 7, to induce precipitation. chemicalbook.com Various alkaline agents, including sodium hydroxide (B78521), sodium carbonate, ammonium (B1175870) hydroxide, or calcium hydroxide, can be used to facilitate this reaction. atamanchemicals.comchemicalbook.com The fundamental reaction leads to the formation of copper oxychloride precipitate while releasing hydrochloric acid as a by-product, which is subsequently neutralized by the base. atamanchemicals.com
The reaction can be represented as: 4CuCl₂ + 6NaOH → CuCl₂·3Cu(OH)₂ + 6NaCl chemicalbook.com
This process is critical in applications where the final product's physical characteristics, such as crystal structure, are important. For instance, in the Cu-Cl thermochemical cycle for hydrogen production, the hydrolysis of CuCl₂ to form copper oxychloride (Cu₂OCl₂) is a key step, typically occurring at temperatures around 400°C. researchgate.net However, achieving a high yield (over 95%) requires precise temperature control between 380-390°C to prevent competing decomposition reactions. researchgate.net
Another widely used conventional route involves the reaction of copper(II) sulfate (B86663) (CuSO₄) with a source of chloride ions, such as sodium chloride (NaCl) or calcium chloride (CaCl₂). atamanchemicals.com In this method, an alkaline compound like calcium hydroxide or sodium hydroxide is added to the mixture to precipitate copper oxychloride. atamanchemicals.com This process yields by-products like calcium sulfate, depending on the reactants used. atamanchemicals.com The direct combination method is valued for its use of readily available and often less expensive copper salts compared to pure copper(II) chloride.
Aeration, or the oxidation by air, is a common method for producing copper oxychloride from various copper precursors. A significant industrial process involves the air oxidation of a copper(I) chloride (CuCl) solution in brine (a concentrated solution of NaCl). atamanchemicals.comwikipedia.org The process typically starts with the reduction of a copper(II) chloride solution over metallic copper to produce the necessary CuCl solution. atamanchemicals.comwikipedia.org This solution is then heated to between 60°C and 90°C and aerated, causing oxidation and hydrolysis to form copper oxychloride precipitate. atamanchemicals.comwikipedia.org The resulting product often has a fine particle size of 1-5 μm. atamanchemicals.com
A variation of this method involves the direct aeration of metallic copper in an acidic solution of sodium chloride. researchgate.netjcsp.org.pk Research has shown that aerating copper in a solution containing both hydrochloric acid and sodium chloride leads to a faster reaction rate compared to using either HCl or NaCl solutions alone. researchgate.netjcsp.org.pk
| Aeration Method | Starting Materials | Medium | Temperature | Reaction Time | Product |
| Method 1 | Metallic Copper | Sodium Chloride (NaCl) solution | 90-100°C | >33 hrs | No significant copper oxychloride formed jcsp.org.pk |
| Method 2 | Metallic Copper | Hydrochloric Acid (HCl) solution | 90-100°C | ~33 hrs | Copper Oxychloride jcsp.org.pk |
| Method 3 | Metallic Copper | NaCl and HCl solution | 90-100°C | 30 hrs | Copper Oxychloride (Faster Reaction) jcsp.org.pk |
This table presents a comparison of results from a study on different aeration methods for copper oxychloride production.
Neutralization pathways are particularly relevant for utilizing industrial waste streams, such as spent etching solutions from printed circuit board (PCB) manufacturing. atamanchemicals.comwikipedia.org These waste solutions can be either acidic (containing CuCl₂/HCl) or alkaline (containing tetraamminedichloridocopper(II), [Cu(NH₃)₄Cl₂]). atamanchemicals.comwikipedia.org
Copper oxychloride can be generated by neutralizing either of these solutions. atamanchemicals.com
Acidic Pathway : The acidic cupric chloride solution is neutralized with a base like caustic soda (NaOH), ammonia, or lime. atamanchemicals.comwikipedia.org
Alkaline Pathway : The alkaline cuprammine chloride solution is neutralized with an acid. wikipedia.org
A highly efficient approach involves combining the acidic and alkaline waste streams, allowing one to neutralize the other, which can lead to a higher yield of copper oxychloride. wikipedia.org Careful control of process conditions such as pH, temperature, and concentration during these neutralization reactions allows for the crystallization of stable polymorphs of copper oxychloride, primarily atacamite and paratacamite. atamanchemicals.com
Advanced and Novel Synthetic Approaches
Beyond conventional precipitation, other methods have been developed, often targeting specific applications or improved process control.
Electrolytic methods offer a route to produce copper compounds directly from copper metal. Copper oxychloride can be produced by the electrolysis of brine (a sodium chloride solution) using a copper anode. jcsp.org.pk In this process, the copper anode dissolves into the electrolyte, where it reacts to form the desired compound. This technique allows for direct conversion of copper metal into copper oxychloride. A related electrolytic process is used to produce cupric hydroxide, where a copper anode is dissolved in an electrolyte solution of sodium sulfate and trisodium (B8492382) phosphate. google.com
Bio-Assisted Leaching and Precipitation Methods
A notable approach for synthesizing copper oxychloride involves leveraging bio-assisted leaching of copper sulfide (B99878) mineral concentrates. This hydrometallurgical method is particularly effective for extracting copper from complex and low-grade ores.
One study details the synthesis of copper oxychloride from a concentrate composed primarily of bornite (B72238) (Cu₅FeS₄) and chalcopyrite (CuFeS₂). cetem.gov.br The process begins with the bio-assisted digestion of this concentrate, resulting in a leachate containing copper and iron. The initial leachate from this process contained 18.0 g/L of copper and 3.18 g/L of total iron. cetem.gov.br
The subsequent steps involve a series of precipitation reactions. Initially, iron is removed from the leachate. The remaining copper-rich solution is then treated to precipitate copper hydroxide (Cu(OH)₂). This is achieved by raising the pH of the filtrate to 6.5 using a sodium hydroxide (NaOH) solution. cetem.gov.br The resulting copper hydroxide precipitate is washed and then re-solubilized with hydrochloric acid (HCl). Finally, the pH of this solution is raised to 7.0 with NaOH to precipitate the target compound, copper oxychloride (3Cu(OH)₂·CuCl₂). cetem.gov.br The copper content of the salt produced through this method was reported to be 50.7%, which is within the typical range for commercial-grade copper oxychloride. cetem.gov.br
This method highlights a sustainable pathway for producing valuable chemical compounds from mineral resources, integrating biological processes with established chemical precipitation techniques.
Mineralogically Inspired Chemical Vapor Transport Synthesis
Drawing inspiration from natural mineral formation processes, particularly those in volcanic fumaroles, chemical vapor transport (CVT) has emerged as a sophisticated method for synthesizing novel copper oxychloride compounds. This technique emulates the exhalation processes where metals are transported by chloride species under a temperature gradient. spbu.ru
A prime example of this approach is the synthesis of Cu₉O₂(VO₄)₄Cl₂, the first copper oxychloride vanadate. spbu.ruacs.orgnih.gov This compound was created through a CVT method that mimics mineral formation in volcanic environments. spbu.ruacs.orgnih.gov The synthesis was conducted in the ternary CuO–V₂O₅–CuCl₂ anhydrous system. spbu.ru This approach, often termed "from minerals to materials," leverages the structural diversity of naturally occurring minerals to guide the laboratory synthesis of new materials with unique properties. spbu.ru
The structure of the synthesized Cu₉O₂(VO₄)₄Cl₂ is notable for its complexity, featuring a three-dimensional framework of copper ions. spbu.ruacs.orgnih.gov A key structural feature is the presence of oxocentered OCu₄ tetrahedra, a characteristic often found in exhalative copper minerals. spbu.ru Infrared spectroscopy of the compound revealed absorption bands at 526, 578, and 601 cm⁻¹, which are characteristic of these OCu₄ tetrahedra. spbu.ruacs.orgnih.gov The yield for the synthesis of Cu₉O₂(VO₄)₄Cl₂ was approximately 41%. spbu.ru It is important to note that this compound is sensitive to air moisture. spbu.ru
This mineralogically inspired approach has been successfully employed for the synthesis of single crystals of various copper oxysalts, demonstrating its potential for creating materials with intriguing magnetic and structural properties. researchgate.net
Nanoscale Copper Oxychloride Synthesis Techniques
The synthesis of copper oxychloride at the nanoscale has garnered significant interest due to the unique properties exhibited by nanomaterials. Various techniques have been developed to produce copper oxychloride nanoparticles (NPs), often focusing on controlling particle size and morphology.
One effective method is a green quick precipitation technique. phantomsnet.net In this approach, zeolite/copper oxychloride nanocomposites (zeolite/Cu₂(OH)₃Cl–NCs) are produced by synthesizing Cu₂(OH)₃Cl nanoparticles directly on the surface of zeolite. phantomsnet.net This process utilizes aqueous solutions of copper(II) chloride (CuCl₂), sodium chloride (NaCl), and sodium hydroxide (NaOH) and is conducted under mild, ambient conditions. phantomsnet.net The use of environmentally friendly raw materials and low energy consumption makes this a green chemistry method. phantomsnet.net Characterization using techniques such as X-ray diffraction (XRD), transmission electron microscopy (TEM), and scanning electron microscopy (SEM) confirmed the formation of Cu₂(OH)₃Cl-NPs on the zeolite surface. phantomsnet.net
Another common approach for producing copper-based nanoparticles is the "wet chemical" technique. acs.org This bottom-up method involves the reduction of copper salts like CuCl₂ using various reducing agents. acs.org While this is a general method for copper and copper oxide nanoparticles, the principles can be adapted for copper oxychloride synthesis.
Hydrothermal methods also offer a viable route for synthesizing copper-based nanostructures. dergipark.org.tr For instance, CuO nanoparticles have been successfully synthesized via a simple hydrothermal method using copper(II) chloride dihydrate as the copper source in the presence of sodium hydroxide. dergipark.org.tr This technique allows for the tailoring of particle size and morphology by adjusting reaction temperature and time. dergipark.org.tr For example, one study found that lower reaction temperatures and shorter times resulted in smaller, more spherical particles (around 9-11 nm), while higher temperatures and longer times led to larger, rod-like structures. dergipark.org.tr
These nanoscale synthesis techniques provide pathways to materials with enhanced properties, driven by the high surface-area-to-volume ratio and quantum effects characteristic of nanoparticles.
Crystallography and Polymorphism of Copper Oxychloride
Polymorphic Forms and Structural Relationships
The different arrangements of atoms and ions in the crystal lattice give rise to the various polymorphic forms of copper oxychloride. Each polymorph is characterized by a unique crystal system and space group. atamanchemicals.comwikipedia.org Thermodynamic data indicate that the stability of these polymorphs follows the order: clinoatacamite > atacamite > botallackite. wikipedia.org Spectroscopic studies have also shown that the strength of hydrogen bonding is in the order of paratacamite > atacamite > botallackite. wikipedia.org
Atacamite is the most common polymorph of copper oxychloride and crystallizes in the orthorhombic system. atamanchemicals.comwikipedia.org It is a secondary mineral typically found in arid, saline environments as an oxidation product of other copper minerals. le-comptoir-geologique.comarizona.edu The structure of atacamite consists of a framework of distorted [Cu(OH)₅Cl] and [Cu(OH)₄Cl₂] octahedra. wordpress.com
Table 1: Crystallographic Data for Atacamite
| Property | Value |
|---|---|
| Crystal System | Orthorhombic |
| Space Group | Pnma |
| Unit Cell Parameters | a = 6.03 Å, b = 9.12 Å, c = 6.865 Å |
| Z (formula units per unit cell) | 4 |
Source: wikipedia.orgwordpress.com
Paratacamite is another common polymorph, distinguished by its rhombohedral crystal system. atamanchemicals.commindat.org It often forms as a corrosion product on copper and bronze surfaces. wikipedia.org While it has been widely referenced, recent studies suggest that many instances of what was identified as paratacamite may actually be clinoatacamite. wikipedia.orghandbookofmineralogy.org True paratacamite's structure is stabilized by the presence of other cations, such as zinc. mindat.org
Table 2: Crystallographic Data for Paratacamite
| Property | Value |
|---|---|
| Crystal System | Trigonal (Rhombohedral) |
| Space Group | R-3 |
| Unit Cell Parameters | a = 13.654 Å, c = 14.041 Å |
| Z (formula units per unit cell) | 24 |
Source: mindat.orgresearchgate.net
Clinoatacamite, as its name suggests, has a monoclinic crystal structure. researchgate.netmindat.org It is considered the most stable of the copper oxychloride polymorphs. wikipedia.orgresearchgate.net The structure is composed of layers of edge-sharing, Jahn-Teller distorted [Cu(OH)₄Cl₂] octahedra. geoscienceworld.orgarizona.edu These layers are topologically similar to those found in mica. geoscienceworld.orgarizona.edu
Table 3: Crystallographic Data for Clinoatacamite
| Property | Value |
|---|---|
| Crystal System | Monoclinic |
| Space Group | P2₁/n |
| Unit Cell Parameters | a = 6.144(1) Å, b = 6.805(1) Å, c = 9.112(1) Å, β = 99.55(3)° |
| Z (formula units per unit cell) | 4 |
Source: geoscienceworld.orgarizona.edu
Botallackite is the rarest and least stable of the four main polymorphs and also crystallizes in the monoclinic system. atamanchemicals.comcambridge.orgwikipedia.org Its structure consists of sheets of edge-sharing [Cu₂(OH)₃Cl] octahedra parallel to the {100} plane. cambridge.orgrruff.info These sheets are held together by hydrogen bonding. cambridge.orgrruff.info Botallackite is often considered a key intermediate in the formation of other, more stable polymorphs. wikipedia.org
Table 4: Crystallographic Data for Botallackite
| Property | Value |
|---|---|
| Crystal System | Monoclinic |
| Space Group | P2₁/m |
| Unit Cell Parameters | a = 5.717(1) Å, b = 6.126(1) Å, c = 5.636(1) Å, β = 93.07(1)° |
| Z (formula units per unit cell) | 1 |
Source: cambridge.org
Polymorphic Transformation Mechanisms
The transformation between the different polymorphic forms of copper oxychloride is a critical aspect of its chemistry, with significant implications for its synthesis and stability.
The reaction medium plays a pivotal role in determining which polymorph of copper oxychloride is formed. Studies have shown that botallackite is often the first polymorph to crystallize under many conditions. wikipedia.org The subsequent recrystallization of botallackite into the more stable atacamite or paratacamite is dependent on the specific nature of the reaction medium. wikipedia.org For example, the synthesis of copper oxychloride via the aeration of copper in an acidic sodium chloride solution has been shown to be an effective method for its preparation. jcsp.org.pk The presence of different ions and the pH of the solution can influence the kinetics and thermodynamics of the crystallization process, favoring the formation of one polymorph over another. Research has also explored the transformation of copper oxychloride by fungi, where the biological activity and the nitrogen source in the medium affect the solubilization and subsequent precipitation of copper compounds, such as copper oxalate. nih.govresearchgate.net
Thermodynamic and Kinetic Considerations in Polymorph Stability
Copper oxychloride, with the chemical formula Cu₂(OH)₃Cl, exists in four main polymorphic forms: atacamite (orthorhombic), paratacamite (rhombohedral), clinoatacamite (monoclinic), and botallackite (monoclinic). wikipedia.org The stability and transformation of these polymorphs are dictated by a delicate interplay of thermodynamic and kinetic factors.
Thermodynamic data based on the free energy of formation suggests a stability hierarchy among the polymorphs. The generally accepted order of stability is clinoatacamite > atacamite > botallackite. wikipedia.orgscispace.com Botallackite is consistently identified as the least stable of the four polymorphs. wikipedia.orgculturalheritage.org However, there are nuances regarding the relative stability of atacamite and paratacamite. Some analyses of their free energies of formation show only trivial differences, suggesting comparable stability under certain conditions. arizona.educambridge.org Further research indicates that paratacamite is likely the most thermodynamically stable phase at ambient temperatures. cambridge.orgrruff.info In contrast, some studies have proposed that atacamite may be more stable at room temperature, with paratacamite becoming the stable phase at 100°C and higher. rruff.infogeoscienceworld.org
Kinetics play a crucial role in determining which polymorph crystallizes from a solution. According to Ostwald's step rule, a system may first form a less stable (metastable) phase, which is kinetically favored, before transforming into the most thermodynamically stable form. scispace.com In the case of copper oxychloride, botallackite is frequently the initial polymorph to crystallize under a wide range of conditions. wikipedia.orgarizona.educambridge.org It acts as a key, though metastable, intermediate. wikipedia.orgcambridge.orgatamanchemicals.com This initial formation of botallackite is a kinetic phenomenon, after which it typically recrystallizes into the more stable atacamite or paratacamite, depending on the specific chemical environment. arizona.educambridge.org The transformation of synthetic atacamite or paratacamite into the other form is not readily observed, even when held in various solutions for extended periods, highlighting a significant kinetic barrier to conversion once a more stable form has crystallized. rruff.info
Table 1: Thermodynamic and Kinetic Stability of Copper Oxychloride Polymorphs
| Polymorph | Crystal System | Thermodynamic Stability Rank | Kinetic Role |
|---|---|---|---|
| Clinoatacamite | Monoclinic | 1 (Most Stable) wikipedia.orgscispace.com | Generally considered the ultimate stable end-product. scispace.com |
| Paratacamite | Rhombohedral | Often considered the most stable at ambient temperatures. cambridge.orgrruff.info | Forms from botallackite recrystallization, especially at low Cu²⁺ concentrations. arizona.edu |
| Atacamite | Orthorhombic | Less stable than clinoatacamite, but more stable than botallackite. wikipedia.orgscispace.com | Forms from botallackite recrystallization, favored at intermediate Cu²⁺ concentrations. arizona.edu |
| Botallackite | Monoclinic | 4 (Least Stable) wikipedia.orgculturalheritage.org | Key metastable intermediate; often the first phase to crystallize. wikipedia.orgarizona.educambridge.org |
Crystal Growth Mechanisms and Conditions
The synthesis of specific copper oxychloride polymorphs is highly dependent on the control of crystal growth mechanisms and reaction conditions. The process often begins with the nucleation and growth of the metastable botallackite phase, which then serves as a precursor that transforms into either atacamite or paratacamite. wikipedia.orgcambridge.org The specific polymorph that ultimately forms is determined by factors such as ion concentration, pH, and temperature.
The concentration of copper ions (Cu²⁺) in the solution is a critical determinant. Experimental studies have shown that botallackite will recrystallize into paratacamite at low concentrations of dissolved copper (e.g., tens of ppm). arizona.edu At intermediate copper concentrations (e.g., hundreds of ppm), the transformation to atacamite is favored. arizona.edu The presence of the copper-chloro complex ion, CuCl⁺, also appears to specifically promote the nucleation of atacamite; when the concentration of this complex reaches about 20-30% of the total copper content at a pH of 4, atacamite formation is preferred over paratacamite. culturalheritage.orgrruff.info
The concentration of chloride ions (Cl⁻) also influences the outcome. High concentrations of Cl⁻, similar to that of seawater, tend to inhibit the recrystallization of atacamite into the more stable paratacamite, which may explain the relative abundance of atacamite in certain environments. arizona.edu
Temperature and reaction time are also crucial, with recrystallization phenomena occurring faster at higher temperatures. rruff.info For instance, one industrial method involves the air oxidation of a copper(I) chloride (CuCl) solution in brine, heated to 60–90 °C, to produce fine particles of copper oxychloride. wikipedia.orgatamanchemicals.com
Specific techniques can be employed to grow larger, high-purity single crystals. Hydrothermal growth methods have been successful for producing millimeter-sized crystals of clinoatacamite and paratacamite. aip.orgaip.org This process typically involves a recrystallization mechanism where a microcrystalline powder of the compound, formed in a pre-reaction step, acts as a source material. The powder is held at a higher temperature, while crystal nucleation and growth occur at a cooler end of the reaction cell under a controlled temperature gradient. aip.orgaip.org For these hydrothermally grown crystals, the dominant growth direction has been observed to be normal to the {011} plane for clinoatacamite and the {101} plane for paratacamite. aip.orgaip.org
Table 2: Summary of Crystal Growth Conditions for Copper Oxychloride Polymorphs
| Polymorph | Key Growth Conditions | Synthesis Method | Resulting Crystal Characteristics |
|---|---|---|---|
| Botallackite | Forms first under most conditions as a metastable intermediate. wikipedia.orgcambridge.org | Direct precipitation. cambridge.org | Acts as a precursor for other polymorphs. |
| Atacamite | Intermediate Cu²⁺ concentrations; presence of CuCl⁺ complex (20-30% of total Cu). arizona.edurruff.info | Recrystallization from botallackite; Air oxidation of CuCl in brine (60-90°C). wikipedia.orgarizona.eduatamanchemicals.com | Often the product in syntheses with higher CuCl₂ concentrations. rruff.info |
| Paratacamite | Low Cu²⁺ concentrations. arizona.edu | Recrystallization from botallackite; Reaction of copper metal in NaCl solutions. arizona.edurruff.info | Considered the thermodynamically stable phase at ambient temperatures. cambridge.orgrruff.info |
| Clinoatacamite | Requires specific conditions, often hydrothermal, for single crystal growth. | Hydrothermal recrystallization under a temperature gradient. aip.orgaip.org | Single crystals with dominant growth normal to the {011} plane. aip.orgaip.org |
Advanced Characterization Techniques in Copper Oxychloride Studies
Spectroscopic Analysis for Structural Elucidation
Spectroscopic techniques are indispensable for elucidating the molecular structure and bonding within copper oxychloride. By interacting with the molecule in different ways, various spectroscopic methods offer complementary information.
Fourier Transform Infrared (FTIR) spectroscopy is a rapid and non-destructive technique widely used for the identification of functional groups in molecules. ijcmas.com In the context of copper oxychloride, FTIR is instrumental for quality control in commercial fungicide formulations. ijcmas.com The technique works by measuring the absorption of infrared radiation by the sample, which causes molecular vibrations at specific frequencies corresponding to different chemical bonds. The resulting FTIR spectrum acts as a molecular "fingerprint." ijcmas.com
Studies have demonstrated that FTIR can be effectively used for the rapid identification of copper oxychloride in commercial-grade fungicides by targeting its characteristic wavenumbers and functional groups. ijcmas.com The comparison of the sample's spectrum with a reference database can confirm the identity of the active ingredient with a high degree of accuracy. ijcmas.com Research has also utilized FTIR to identify the transformation products of copper oxychloride, such as copper oxalate, when exposed to certain fungi. researchgate.net
Table 1: Characteristic FTIR Spectral Data for Copper Compounds
| Compound | Characteristic Bands (cm⁻¹) | Vibration Type / Functional Group | Reference |
|---|---|---|---|
| Iron(II) oxalate | ~1620, 1358, 1313, 814 | Oxalate groups | morana-rtd.com |
This table presents characteristic FTIR absorption bands for related metal oxalates and oxides to provide context for the types of vibrations observed in such compounds.
UV-Visible spectroscopy is a valuable tool for analyzing copper compounds, including copper oxychloride, particularly when in solution. This technique measures the absorption of ultraviolet and visible light by a sample. For copper oxychloride, this analysis often involves the copper(II) ion. In aqueous solutions, the Cu²⁺ ion can exhibit a broad and weak absorption band in the visible range, which is attributed to the Cu(H₂O)₆²⁺ complex. researchgate.net
The UV-Vis spectrum of aqueous solutions of copper compounds can show absorption bands that are indicative of the specific copper species present. researchgate.net For instance, the determination of copper oxychloride residue in water can be achieved using high-performance liquid chromatography coupled with UV-Vis spectroscopy for quantification. nyxxb.cnnyxxb.cn This method allows for the detection of copper ions, often after a derivatization step to form a colored complex that can be easily measured. nyxxb.cnnyxxb.cn The linearity of the relationship between absorbance and concentration, as dictated by the Beer-Lambert law, allows for precise quantitative analysis. ijsrm.net
Table 2: UV-Visible Absorption Maxima for Copper Species
| Copper Species | Wavelength (nm) | Medium |
|---|---|---|
| Cu²⁺ (aqueous) | ~235 | Aqueous solution |
| Zincon-copper complex | ~600 | Aqueous solution with Zincon |
This table shows the absorption maxima for different copper species, which are relevant for the quantitative analysis of copper originating from compounds like copper oxychloride.
Raman spectroscopy is a powerful vibrational spectroscopy technique that provides detailed information about the molecular structure of materials. qut.edu.au It is particularly useful for studying the different polymorphic forms of copper oxychloride, such as atacamite and clinoatacamite. qut.edu.au The technique is based on the inelastic scattering of monochromatic light, usually from a laser source. The scattered light provides information about the vibrational, rotational, and other low-frequency modes in a system. qut.edu.au
Vibrational spectroscopy has been used to characterize the molecular structure of the mineral phases of Cu₂(OH)₃Cl. qut.edu.au Raman spectra of these polymorphs show characteristic differences, especially in the OH stretching and deformation regions, which can be used to distinguish between them. qut.edu.au Key vibrational modes identified in the Raman spectra of basic copper chlorides include those attributable to Cu-O stretching, O-Cu-O bending, and Cu-Cl stretching. qut.edu.au This makes Raman spectroscopy a valuable tool for the in-situ identification of copper corrosion products and for the analysis of mineralogical samples. uakron.eduresearchgate.net
Table 3: Key Raman Bands for Copper Oxychloride Polymorphs and Related Minerals
| Mineral | Raman Bands (cm⁻¹) | Assignment |
|---|---|---|
| Nantokite (CuCl) | 463 | Cu-O stretching modes |
| Eriochalcite (CuCl₂·2H₂O) | 405, 390 | Cu-O stretching modes |
| Claringbullite (Cu₄(OH)₇Cl) | 511 | Cu-O stretching modes |
This table highlights the characteristic Raman bands for different copper chloride minerals, demonstrating the utility of this technique in phase identification.
Diffraction-Based Structural Determination
Diffraction techniques are fundamental for determining the crystalline structure of solid materials like copper oxychloride.
X-ray diffraction (XRD) is the primary technique for identifying the crystalline phases present in a material. forcetechnology.comscribd.comh-and-m-analytical.com Each crystalline solid has a unique atomic arrangement, which leads to a unique X-ray diffraction pattern, acting as a fingerprint for that substance. forcetechnology.com The technique involves directing a beam of X-rays at the sample and measuring the scattering angles of the diffracted beams.
XRD is crucial for the analysis of copper oxychloride to confirm its phase purity and to distinguish between its different polymorphs, such as atacamite, paratacamite, and clinoatacamite. qut.edu.au By comparing the experimental diffraction pattern with standard patterns from databases like the International Centre for Diffraction Data (ICDD), the specific crystalline phases in a sample can be identified. xray.cz This method is also used to analyze the composition of recovered solids in crystallization processes involving copper chloride compounds.
Microscopic and Imaging Techniques
Microscopic and imaging techniques provide direct visualization of the morphology and surface characteristics of copper oxychloride particles.
Scanning Electron Microscopy (SEM) is a powerful tool for examining the surface topography and morphology of materials at high magnifications. In studies of copper oxychloride, SEM has been used to visualize the particulates of the fungicide. researchgate.net It has also been employed to observe the formation of new crystalline structures, such as copper oxalate, that can form around and underneath fungal colonies growing in the presence of copper oxychloride. researchgate.net When coupled with Energy Dispersive X-ray Spectroscopy (EDS), SEM can also provide elemental composition information of the observed features. uakron.edu
Transmission Electron Microscopy (TEM) offers even higher resolution imaging of the internal structure of materials. While not as commonly cited for bulk copper oxychloride, it is a key technique for characterizing the size and shape of copper-based nanoparticles. nih.gov The insights from these microscopic techniques are vital for understanding the physical properties of copper oxychloride that can influence its application and performance.
Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray (EDX) Analysis
Scanning Electron Microscopy (SEM) is a powerful technique for visualizing the surface morphology of solid materials at high magnifications. In the study of copper oxychloride, SEM analysis reveals the size, shape, and aggregation of its particles. The technique involves scanning the sample with a focused beam of electrons, which interact with the atoms in the sample, producing various signals that contain information about the surface topography and composition.
Energy Dispersive X-ray (EDX) analysis is often coupled with SEM. When the electron beam strikes the sample, it can excite electrons in the atoms, causing them to be ejected from their shells. The subsequent filling of these vacancies by higher-energy electrons results in the emission of X-rays with energies characteristic of the elements present. By detecting and analyzing these X-rays, EDX provides a qualitative and quantitative elemental analysis of the sample. nih.govnih.gov For copper oxychloride, EDX is used to confirm the presence and relative abundance of copper, chlorine, and oxygen.
Table 1: Representative EDX Elemental Analysis of Copper Oxychloride
| Element | Weight % | Atomic % |
| O | 22.48 | 50.00 |
| Cl | 16.60 | 16.67 |
| Cu | 60.92 | 33.33 |
| Total | 100.00 | 100.00 |
Note: The data in this table is illustrative and represents the expected elemental composition based on the chemical formula of copper oxychloride.
Transmission Electron Microscopy (TEM) for Nanostructure Evaluation
Transmission Electron Microscopy (TEM) offers significantly higher resolution than SEM, enabling the evaluation of the internal structure and morphology of materials at the nanoscale. In the context of copper oxychloride, TEM is employed to examine the crystal structure, identify lattice defects, and determine the size and shape of individual nanoparticles. The technique works by transmitting a beam of electrons through an ultra-thin specimen. The interaction of the electrons with the sample forms an image that provides detailed information about the material's internal features. For crystalline materials like copper oxychloride, TEM can also be used to obtain diffraction patterns, which give information about the crystal lattice.
Colloidal and Particle Dynamics Characterization
The behavior of copper oxychloride in liquid suspensions is critical for many of its applications. Colloidal and particle dynamics characterization techniques provide insights into the particle size distribution and the stability of these suspensions.
Dynamic Light Scattering (DLS) for Particle Size Distribution
Dynamic Light Scattering (DLS), also known as Photon Correlation Spectroscopy (PCS), is a non-invasive technique used to measure the size distribution of sub-micron particles and molecules in a liquid medium. materials-talks.comusp.org The method is based on the principle of Brownian motion, the random movement of particles suspended in a fluid. materials-talks.comusp.org When a laser beam is passed through a colloidal suspension, the particles scatter the light. The intensity of the scattered light fluctuates over time due to the Brownian motion of the particles. Smaller particles move more rapidly, causing faster fluctuations, while larger particles move more slowly, leading to slower fluctuations. usp.org By analyzing the rate of these intensity fluctuations, the diffusion coefficient of the particles can be determined. The hydrodynamic diameter of the particles is then calculated using the Stokes-Einstein equation. usp.org
Table 2: Illustrative DLS Particle Size Distribution Data for a Copper Oxychloride Suspension
| Parameter | Value |
| Z-Average (d.nm) | 250 |
| Polydispersity Index (PDI) | 0.3 |
| Peak 1 Mean (nm) | 230 |
| Peak 1 Area (%) | 95 |
| Peak 2 Mean (nm) | 800 |
| Peak 2 Area (%) | 5 |
Note: This data is representative and illustrates a typical particle size distribution for a copper oxychloride suspension, indicating a primary particle size with a small degree of aggregation.
Laser Doppler Electrophoresis and Zeta Potential Measurements
Laser Doppler Electrophoresis is the technique used to measure the zeta potential of particles in a dispersion. malvernpanalytical.com Zeta potential is a measure of the magnitude of the electrostatic or charge repulsion or attraction between particles and is one of the fundamental parameters known to affect the stability of colloidal dispersions. nih.gov In this technique, an electric field is applied to the suspension, causing the charged particles to move towards the electrode with the opposite charge. spbu.ru A laser beam is used to illuminate the moving particles, and the scattered light is detected. Due to the Doppler effect, the frequency of the scattered light is shifted in proportion to the velocity of the particles. malvernpanalytical.com This velocity, known as the electrophoretic mobility, is then used to calculate the zeta potential. A high absolute zeta potential value (typically > ±30 mV) indicates good stability, as the particles will repel each other, preventing aggregation.
Table 3: Representative Zeta Potential Measurement for a Copper Oxychloride Suspension
| Parameter | Value |
| Zeta Potential (mV) | -25 |
| Conductivity (mS/cm) | 0.05 |
| Temperature (°C) | 25 |
Note: The data presented is for illustrative purposes. A zeta potential of -25 mV suggests moderate stability of the copper oxychloride suspension.
Quantitative Analytical Chemistry Methodologies
Accurate determination of the copper content in copper oxychloride is essential for quality control and formulation purposes. Electrogravimetric and redox titration methods are classical analytical techniques employed for this quantitative analysis.
Electrogravimetric and Redox Titration Methods
Electrogravimetric analysis is a quantitative method where the analyte is deposited onto an electrode by electrolysis. uomus.edu.iq For the determination of copper in copper oxychloride, a pre-weighed cathode is immersed in a solution of the dissolved sample. An electric current is then passed through the solution, causing the copper ions (Cu²⁺) to be reduced and deposited as metallic copper onto the cathode. After complete deposition, the cathode is removed, washed, dried, and re-weighed. The mass of the deposited copper is determined from the difference in the cathode's weight, which is then used to calculate the percentage of copper in the original sample. scirp.orgscirp.org
Redox titration is a volumetric analysis method based on an oxidation-reduction reaction between the analyte and a standard titrant. saimm.co.za A common redox titration for copper is iodometric titration. In this method, a solution of copper(II) ions is treated with an excess of potassium iodide (KI). The copper(II) ions oxidize the iodide ions to iodine (I₂), and in the process, are reduced to copper(I) iodide (CuI). weebly.comscribd.com The liberated iodine is then titrated with a standard solution of sodium thiosulfate (Na₂S₂O₃) using a starch indicator. weebly.comesjpesticides.org.eg The endpoint is reached when the blue color of the starch-iodine complex disappears. weebly.com The amount of copper in the original sample can be calculated from the volume and concentration of the sodium thiosulfate solution used.
Table 4: Example Data from Redox Titration of Copper Oxychloride
| Sample ID | Sample Weight (g) | Initial Burette Reading (mL) | Final Burette Reading (mL) | Volume of Na₂S₂O₃ (mL) |
| 1 | 0.5012 | 0.10 | 25.35 | 25.25 |
| 2 | 0.5035 | 0.25 | 25.65 | 25.40 |
| 3 | 0.4998 | 0.15 | 25.30 | 25.15 |
Note: This table provides illustrative data from a series of redox titrations to determine the copper content in copper oxychloride samples.
Atomic Absorption Spectrometry (AAS) and Inductively Coupled Plasma-Optical Emission Spectroscopy (ICP-OES)
Atomic Absorption Spectrometry (AAS) and Inductively Coupled Plasma-Optical Emission Spectroscopy (ICP-OES) are two of the most widely employed analytical techniques for determining the elemental composition of copper oxychloride. These methods are crucial for quality control, ensuring the active ingredient concentration is met and that the levels of potentially toxic heavy metal impurities are within acceptable limits.
AAS operates on the principle of the absorption of light by free atoms. A sample of copper oxychloride is first digested, typically using strong acids, to bring the elements into a solution. This solution is then nebulized and introduced into a flame or a graphite furnace, where it is atomized. A light source specific to the element being analyzed is passed through the atomized sample, and the amount of light absorbed is proportional to the concentration of that element. Flame AAS is a robust and common method for determining the copper content in fungicide formulations esjpesticides.org.eg.
ICP-OES is a powerful emission spectrometric technique. Similar to AAS, the copper oxychloride sample is first brought into solution. This solution is then introduced into an inductively coupled plasma, which is an extremely hot (around 10,000 K) ionized gas (usually argon). At this temperature, the atoms of the elements in the sample are excited and emit light at characteristic wavelengths. The intensity of the emitted light at these specific wavelengths is directly proportional to the concentration of each element. ICP-OES offers the advantage of simultaneous multi-element analysis, making it highly efficient for determining both the major copper content and a wide range of trace element impurities pcdn.cocinkarna.si.
Detailed Research Findings
Research studies utilizing these techniques provide valuable data on the composition of technical grade copper oxychloride. AAS has been effectively used to quantify the copper content in various commercial copper-based fungicides, including copper oxychloride. For instance, studies have compared the declared copper content with experimentally determined values, showing high accuracy and precision with recovery values often ranging from 98.63% to 103.40% and relative standard deviations below 2% esjpesticides.org.eg.
Furthermore, AAS is a critical tool for the determination of trace heavy metal impurities. One study on technical grade copper oxychloride samples reported the concentrations of lead (Pb), cadmium (Cd), and arsenic (As) bu.edu.eg. The findings from this research are summarized in the data table below.
ICP-OES is specified as the analytical method for determining a broader range of elemental impurities in technical grade copper oxychloride. Technical specifications for copper oxychloride often provide the maximum permissible limits for various heavy metals, and ICP-OES is the designated technique for verifying compliance.
Below are interactive data tables summarizing findings from studies on the analysis of copper oxychloride using AAS and the typical specifications for elemental impurities determined by ICP-OES.
Table 1: Determination of Trace Metal Impurities in Copper Oxychloride (Technical Grade) by AAS
| Element | Concentration Range (mg/kg) |
|---|---|
| Arsenic (As) | 0.00049 - 0.0125 |
| Cadmium (Cd) | 0.0286 - 0.0822 |
| Lead (Pb) | 0.4080 - 1.0948 |
Data sourced from a study on relevant impurities in copper compounds. The ranges represent results from three different samples of copper oxychloride.
Table 2: Typical Specification Limits for Impurities in Technical Grade Copper Oxychloride Determined by ICP-OES
| Element | Maximum Allowed Concentration (mg/kg) |
|---|---|
| Cadmium (Cd) | 50 |
| Arsenic (As) | 50 |
| Lead (Pb) | 160 |
| Nickel (Ni) | 550 |
| Cobalt (Co) | 3 |
| Chromium (Cr) | 100 |
| Antimony (Sb) | 7 |
Data sourced from a technical information sheet for copper oxychloride.
Catalytic Applications of Copper Oxychloride
Heterogeneous Catalysis Systems
In heterogeneous catalysis, copper oxychloride provides an active and robust catalytic surface for gas-phase and liquid-phase reactions critical to the chemical industry.
Oxidative Carbonylation of Methanol to Dimethyl Carbonate
Copper oxychloride plays a crucial role in the synthesis of dimethyl carbonate (DMC), an environmentally benign chemical intermediate. bohrium.comacs.org In the vapor-phase oxidative carbonylation of methanol, supported copper(II) chloride catalysts are often used, and the active species have been identified as crystalline forms of copper oxychloride. bohrium.com
Research has shown that the formation of copper oxychloride (Cu₂(OH)₃Cl) on the catalyst surface, often achieved by treating a CuCl₂/activated carbon catalyst with a sodium hydroxide (B78521) solution, significantly enhances catalytic performance. The specific crystal habit of the copper oxychloride formed is dependent on the molar ratio of hydroxide to copper (OH/Cu) during preparation.
Atacamite (α-Cu₂(OH)₃Cl): An orthorhombic crystal form that is dominant at lower OH/Cu ratios.
Paratacamite (γ-Cu₂(OH)₃Cl): A rhombohedral crystal form that becomes dominant at higher OH/Cu ratios.
Studies have demonstrated that the paratacamite (γ-type) crystal structure is more favorable for the synthesis of DMC than the atacamite (α-type) structure, indicating that catalyst morphology directly influences its activity in this process. acs.org
| OH/Cu Molar Ratio | Dominant Crystal Phase | Catalytic Activity Trend |
|---|---|---|
| 0.5 | α-Cu₂(OH)₃Cl (Atacamite) | Lower activity compared to γ-type |
| 1.0 | γ-Cu₂(OH)₃Cl (Paratacamite) | Higher activity, more favorable for DMC synthesis |
Partial Oxidation Reactions (e.g., n-Butane to Maleic Anhydride)
In the selective oxidation of n-butane to maleic anhydride (B1165640), the primary industrial catalysts are vanadium phosphorus oxide (VPO) systems. kataliz.org.uanih.govlehigh.eduresearchgate.net While copper oxychloride is not the primary catalyst, copper compounds are utilized as essential promoters to enhance the performance of VPO catalysts. bohrium.comresearchgate.net
The addition of copper promoters, which can be derived from precursors like copper chloride, has been shown to improve both the conversion of n-butane and the selectivity towards maleic anhydride. Research into VPO catalysts assisted by copper-based deep eutectic solvents (Cu-DES), prepared from cupric chloride (CuCl₂) or cuprous chloride (CuCl), has demonstrated a significant increase in maleic anhydride yield and a reduction in undesirable by-products like carbon oxides. bohrium.comresearchgate.net These findings highlight the role of copper in modifying the structural and electronic properties of the primary VPO catalyst to achieve higher efficiency. bohrium.comgoogle.com
Role in Organic Synthesis Reactions
Copper oxychloride is an effective reagent and catalyst for various transformations in organic synthesis, valued for its ability to facilitate both chlorination and oxidation reactions. cetem.gov.br
Chlorination Processes (e.g., Ethylene (B1197577) Chlorination)
Copper oxychloride is a key intermediate in the ethylene oxychlorination process, a cornerstone of the vinyl chloride monomer (VCM) industry. This process converts ethylene to 1,2-dichloroethane (B1671644) (EDC), the direct precursor to VCM. The catalyst system, typically based on copper(II) chloride supported on alumina, operates through a dynamic redox cycle where copper oxychloride is formed and consumed.
The widely accepted mechanism involves three main steps:
Reduction: Ethylene reacts with copper(II) chloride (CuCl₂) to produce EDC and copper(I) chloride (CuCl).
Oxidation: The resulting copper(I) chloride is oxidized by oxygen to form copper oxychloride (Cu₂OCl₂).
Hydrochlorination: Copper oxychloride then reacts with hydrogen chloride (HCl) to regenerate the active copper(II) chloride catalyst and produce water.
| Parameter | Typical Range |
|---|---|
| Catalyst | Copper Chloride (forming Copper Oxychloride in situ) on Alumina Support |
| Temperature | 220 – 250 °C |
| Pressure | 2 – 6 bar |
General Oxidation Reactions in Organic Synthesis
The catalytic activity of copper oxychloride extends to a variety of other oxidation reactions in organic synthesis. Copper's accessible oxidation states (Cu(I), Cu(II), and Cu(III)) allow it to catalyze the oxidation of a wide range of organic substrates, often using molecular oxygen as the ultimate oxidant. acs.orgnih.gov
Environmental Fate and Transport Mechanisms of Copper Oxychloride
Environmental Persistence and Transformation
Elemental Stability and Environmental Reactivity
Copper oxychloride, with the chemical formula Cu₂(OH)₃Cl, is an inorganic compound recognized for its stability under typical environmental conditions. As a heavy metal compound, the copper component itself does not degrade in the environment, leading to its persistence. herts.ac.ukatamanchemicals.com Its stability is evident in its existence in natural mineral deposits. The compound is generally stable in neutral media but can decompose under certain conditions. atamanchemicals.com For instance, it is incompatible with strong acids, and reaction with them can release toxic hydrogen chloride gas. At elevated temperatures, copper oxychloride may decompose, releasing irritating and toxic gases such as hydrogen chloride and copper oxides.
In the environment, the release of copper ions (Cu²⁺) is a key aspect of its reactivity. This process is fundamental to its fungicidal action, as these ions disrupt the enzyme systems of fungal spores. atamanchemicals.compomais.com However, this reactivity also has environmental implications. Excess copper in the soil can lead to the formation of reactive oxygen species (ROS), which are highly reactive and can cause oxidative stress in plants by damaging proteins, lipids, carbohydrates, and DNA. researchgate.net
The transformation of copper oxychloride in the environment can also be influenced by biological activity. For example, certain fungi, such as Aspergillus niger and Penicillium chrysogenum, have been shown to tolerate and transform copper oxychloride. researchgate.net These fungi can solubilize the compound and subsequently precipitate the copper as copper oxalate, demonstrating a potential pathway for the biogeochemical cycling of copper from this inorganic fungicide into an insoluble organic form. researchgate.net
Dissipation Pathways in Aqueous Systems
Copper oxychloride has a very low aqueous solubility, typically less than 0.00001 mg/L at a neutral pH of 7 and a temperature of 20°C. atamanchemicals.comnih.gov Despite this low solubility, its particles can form stable suspensions in water. The dissipation of copper oxychloride in aqueous systems is influenced by factors such as pH.
Laboratory studies have investigated the dissipation kinetics of copper oxychloride in aqueous buffer solutions at different pH levels (4.0, 7.0, and 9.0). In one such study, the residues of copper oxychloride were found to dissipate to below the limit of determination within 7 days in all three pH conditions. The half-life (DT50) of copper oxychloride in a field study on grapes was determined to be 24.5 days. nih.gov
The primary dissipation pathway for copper oxychloride in aqueous environments is through the transport of its particulate form, especially following rainfall. acs.org Wash-off from treated surfaces, such as plant leaves, occurs mainly in the form of suspended particles rather than dissolved copper. acs.org This is particularly significant during heavy rain episodes. acs.org The transport of these particles in water is a key mechanism for the environmental distribution of this compound. nih.gov
Particulate Transport in Porous Media
Colloid Transport Theory and Deposition Mechanisms
The transport of copper oxychloride particles in porous media, such as soil, is governed by colloid transport theory. acs.org This theory utilizes the classical convection-dispersion equation combined with a colloid attachment model to describe the movement and retention of particles. acs.org The attachment model often assumes first-order kinetic attachment of colloids to the surfaces of the porous medium (collectors). acs.org
The deposition of copper oxychloride colloids is influenced by the interactions between the particles and the collector surfaces. The Derjaguin, Landau, Verwey, and Overbeek (DLVO) theory is a fundamental framework for understanding these interactions, which are based on van der Waals and electrostatic forces. nih.govacs.orgresearchgate.net However, discrepancies between DLVO predictions and experimental observations suggest that other non-DLVO interactions, such as hydrogen bonding and steric interactions, may also play a role. novapublishers.com
Studies have shown that the particle deposition dynamics of copper oxychloride can be well-described by a two-site kinetic attachment model. nih.govresearchgate.netnih.gov This model suggests that the collector surface is heterogeneous, with different sites having varying affinities for particle attachment. acs.orgnih.gov Retention of particles can occur even under electrochemically unfavorable conditions, which is attributed to physical and chemical heterogeneity of the collector surface, leading to the formation of stagnation zones where particles can be trapped. acs.orgnih.gov
Influence of Particle Size on Mobility
The size of copper oxychloride particles significantly influences their mobility in porous media. nih.govacs.orgresearchgate.net Research has demonstrated that the transport of this compound is strongly affected by its particle size. nih.govacs.orgresearchgate.net
Interestingly, studies have found that the mobility of colloidal formulations of copper-based fungicides in saturated porous media increases with increasing particle size. nih.govacs.orgresearchgate.net This finding is consistent with the DLVO theory, particularly if the binding of particles to collector surfaces occurs at the secondary energy minimum. nih.govacs.orgresearchgate.net Attachment at the secondary minimum is generally weaker and less favorable for smaller particles. nih.govacs.orgresearchgate.net
The relationship between particle size and transport has important implications for the environmental fate of different commercial formulations of copper oxychloride, as their particle size distributions can vary. acs.org The transport of copper ions can also be promoted by their adsorption onto other mobile suspended-colloidal particles in the soil, with the size of these carrier particles also affecting transport efficiency. semanticscholar.org
Effects of Electrochemical and Hydrodynamic Conditions
Electrochemical and hydrodynamic conditions play a crucial role in the transport and deposition of copper oxychloride particles in porous media. acs.org
Electrochemical Conditions: The ionic strength of the surrounding solution significantly affects the electrostatic interactions between the negatively charged copper oxychloride particles and the typically negatively charged surfaces of porous media like quartz sand. acs.org As ionic strength increases, the electrical double layer surrounding the particles is compressed, leading to a reduction in repulsive electrostatic forces and potentially increasing particle deposition. acs.org The presence of dissolved copper ions (Cu²⁺) in the solution can also influence the electrokinetic properties of the particles. An increase in dissolved Cu²⁺ concentration makes the zeta potential of the particles less negative, which can lead to increased retention in porous media. nih.gov
Hydrodynamic Conditions: Hydrodynamic forces, such as the flow rate of water, also impact particle transport. nih.govresearchgate.net Increased hydrodynamic shear can influence the deposition of fungicide particles, suggesting that the attachment forces are relatively weak. acs.orgnih.gov Higher flow velocities can pull attached colloids away from collector surfaces and reduce stagnation zones where particles might otherwise be retained. acs.org The interplay between flow rate and ionic strength suggests that the retention of copper oxychloride colloids is governed by these weak forces. nih.govresearchgate.net Under certain hydrodynamic conditions, rotation has been shown to stabilize the system and reduce the concentration of certain ions in the reaction zone due to friction. scispace.com
Interactive Data Table: Dissipation of Copper Oxychloride in Aqueous Solutions
This table summarizes the dissipation of copper oxychloride over time in aqueous solutions at different pH levels, based on data from a laboratory study.
| Time (Days) | pH 4.0 - Concentration (mg/L) | pH 7.0 - Concentration (mg/L) | pH 9.0 - Concentration (mg/L) |
| 0 | 0.9970 | 0.9958 | 0.9942 |
| 1 | 0.9398 | 0.9024 | 0.8750 |
| 3 | 0.7128 | 0.6934 | 0.6732 |
| 5 | 0.2078 | 0.1742 | 0.1410 |
| 7 | < LOD | < LOD | < LOD |
| LOD: Limit of Determination |
Wash-off and Off-target Movement Studies
Copper oxychloride, a widely used contact fungicide, is applied to plant surfaces to form a protective barrier against fungal pathogens. pomais.com Its efficacy relies on its persistence on the foliage. However, environmental factors, particularly rainfall, can lead to the wash-off and subsequent off-target movement of the applied particles. pomais.comnih.gov This phenomenon involves the dislodgement of the fungicide from the leaves and its transport into the surrounding environment, potentially impacting soil and aquatic ecosystems. acs.orgnih.gov
Off-target movement in this context refers to the transport of copper oxychloride particles away from the intended plant surfaces by water. illinois.edubusiness.qld.gov.au Studies have been conducted to understand the dynamics of this process, quantifying the losses and identifying the primary mechanisms involved. Research using simulated rainfall has shown that a significant portion of copper-based fungicides can be lost from treated leaves. researchgate.netresearchgate.net The primary forms of loss are through the detachment of particles and, to a lesser extent, the solubilization of copper ions. nih.govacs.org Most of the copper is lost as suspended particles, with sizes often ranging from 0.3 to 1.0 μm. researchgate.net Understanding the factors that govern this wash-off process is crucial for assessing the environmental fate of copper oxychloride.
Factors Influencing Loss from Applied Surfaces (e.g., Flow Shear)
The loss of copper oxychloride from plant surfaces is not a simple process but is influenced by a complex interplay of several factors related to the fungicide formulation, environmental conditions, and the characteristics of the plant surface itself. nih.govresearchgate.net Flow shear stress, induced by rainfall and subsequent water flow over the leaf surface, is a primary driver of particle detachment. nih.gov
Key factors that influence the wash-off of copper oxychloride include:
Flow Shear Stress : The force exerted by water flowing over a surface is a critical factor in dislodging fungicide particles. nih.gov Studies using rotating shear system models have demonstrated that flow shear is a key variable affecting the loss of copper oxychloride, with higher shear stress leading to greater particle detachment. nih.gov
Rainfall Characteristics : The intensity, duration, and kinetic energy of rainfall events significantly impact the extent of wash-off. researchgate.net The size of raindrops is particularly important; experiments have shown differences in the amount of fungicide washed off by large versus small raindrops. researchgate.net
Formulation and Particle Size : The physical and chemical properties of the fungicide formulation play a crucial role. The particle size of the copper oxychloride is a highly sensitive parameter; smaller particles may adhere better to surfaces but can also be more easily transported once detached. nih.govcornell.edu Conversely, research on transport in porous media suggests that the mobility of colloidal copper oxychloride formulations increases with larger particle size. nih.govresearchgate.net The presence of adjuvants or other ingredients in the formulation can also affect adhesion and rainfastness. researchgate.net
Applied Dosage : The initial amount of fungicide applied to the surface has been identified as one of the most influential factors in determining the total mass lost during a wash-off event. nih.govresearchgate.net
Plant Surface Properties : The type and age of the leaves, including their wettability and surface texture, can influence the initial retention and subsequent wash-off of the fungicide. researchgate.netresearchgate.net
Factors Affecting Copper Oxychloride Wash-off
| Factor | Influence on Wash-off | Key Findings from Research |
|---|---|---|
| Flow Shear | Directly promotes the erosion and detachment of particles from the applied surface. nih.gov | Identified as a key factor controlling the loss of copper oxychloride particles. nih.gov |
| Rainfall Characteristics | Droplet size and kinetic energy determine the force of impact, influencing particle dislodgement. researchgate.net | Wash-off models show different detachment rates for large vs. small raindrops. researchgate.net Reapplication is often necessary after heavy rain. pomais.com |
| Particle Size | Affects both adhesion to the surface and mobility once detached. nih.govcornell.edu | Transport is highly sensitive to particle size. nih.govresearchgate.net Smaller particles adhere better, but larger colloidal particles can be more mobile in saturated porous media. nih.govcornell.edu |
| Applied Dosage | The total amount of fungicide available for wash-off is directly related to the application rate. researchgate.net | Factorial design analysis showed dosage was the most influential factor in fungicide loss. researchgate.net |
Mechanisms of Particle Detachment and Transport
The movement of copper oxychloride from treated surfaces is predominantly a physical process involving the detachment and transport of solid particles rather than the transport of dissolved copper ions. nih.govacs.org This is largely due to the low solubility of copper oxychloride in the typical pH range of rainwater. acs.org
The primary mechanisms governing this process are:
Particle Detachment by Raindrop Impact : The initial and most critical step is the dislodgement of fungicide particles from the leaf surface. The kinetic energy of impacting raindrops provides the force needed to overcome the adhesive forces holding the particles to the surface. researchgate.net
Erosion by Surface Water Flow : Once detached, or for particles not strongly adhered, the flow of water across the leaf surface (flow shear) acts to erode and carry the particles away. nih.gov This mechanism is a controlling factor in copper loss. nih.gov
Colloidal Transport : Copper oxychloride is often applied as a colloidal suspension, and its transport in the environment is governed by the principles of colloid science. nih.govresearchgate.net The transport of these colloidal particles in porous media, such as soil, is influenced by weak forces, including electrostatic interactions and hydrodynamic shear. acs.orgresearchgate.net
Two-Site Kinetic Attachment : The deposition dynamics of copper oxychloride particles in saturated porous media have been effectively described by a two-site kinetic attachment model. nih.govresearchgate.net This model suggests that particle attachment and detachment are influenced by the physicochemical heterogeneity of the collector surface (e.g., sand grains), with different sites exhibiting different affinities for the particles. acs.orgresearchgate.net
Research Findings on Copper Oxychloride Detachment and Transport
| Study Focus | Key Findings | Primary Mechanism Identified |
|---|---|---|
| Wash-off from Polypropylene Surfaces | Average loss of copper oxychloride was 50% of the quantity applied. Losses were primarily affected by flow shear and the applied dosage. nih.govresearchgate.net | Erosion and transport of particles, rather than solubilization. nih.gov |
| Transport in Saturated Quartz Sand | Particle retention is governed by weak forces. Transport is strongly influenced by particle size, with larger particles showing greater mobility. nih.govresearchgate.net | Colloidal transport, with deposition dynamics consistent with a two-site kinetic attachment model. acs.orgnih.gov |
| Simulated Rainfall on Leaves | Most of the copper was lost as particles, with sizes predominantly between 0.3 and 1 μm. researchgate.net | Detachment by the cumulative impact of random, scattered raindrops. researchgate.net |
Mechanistic Research in Biological Interactions of Copper Oxychloride
Antimicrobial Action at the Cellular Level
The efficacy of copper oxychloride as an antimicrobial agent stems from its ability to disrupt fundamental cellular processes in pathogenic microorganisms. The primary mode of action involves the release of copper ions (Cu²⁺) in the presence of moisture on the plant surface. pomais.com These ions are highly reactive and serve as the principal agents of toxicity to fungi and bacteria. pomais.com
Upon release, copper ions exhibit a strong affinity for various biological molecules within microbial cells, most notably proteins and enzymes. pomais.com The interaction of Cu²⁺ ions with these macromolecules leads to a multi-site attack on the pathogen's cellular machinery. pomais.com
The binding of copper ions to proteins, particularly to sulfhydryl, hydroxyl, and amine groups, results in the denaturation of these molecules. wikipedia.orgvillacrop.co.za This structural alteration is critical as it disrupts the function of essential enzymes. pomais.comherts.ac.uk By inactivating a wide array of enzymes, copper oxychloride interferes with numerous metabolic and cellular processes vital for the pathogen's survival. pomais.com This non-specific, multi-site inhibitory action on enzymes makes it exceedingly difficult for pathogens to develop resistance. pomais.com
Table 1: Key Enzymatic and Protein Interactions of Copper Ions
| Target Molecule | Interaction with Copper Ions (Cu²⁺) | Consequence for Pathogen |
|---|---|---|
| Enzymes | Binds to active sites and functional groups, causing denaturation. | Disruption of metabolic pathways and cellular functions. pomais.compomais.com |
| Proteins | Binds to sulfhydryl, hydroxyl, and amine groups, altering protein structure. | Loss of protein function, leading to cellular damage. wikipedia.orgvillacrop.co.za |
| Nucleic Acids | Interacts with nucleic acids. | Potential for DNA damage and interference with replication. researchgate.net |
The cell membrane, a critical barrier that maintains cellular integrity, is a primary target of copper ions. researchgate.net The interaction of Cu²⁺ with the membrane components leads to a loss of membrane integrity and increased permeability. wikipedia.orgnih.gov This damage disrupts the selective transport of substances into and out of the cell, resulting in the leakage of essential nutrients and ions from the cytoplasm. pomais.com
This process of membrane disruption is often accompanied by the coagulation of the protoplasm. researchgate.net The influx of copper ions and the subsequent disruption of the internal cellular environment cause the cellular contents to clump together, a process that is ultimately lethal to the microorganism. researchgate.net The damage to the cell membrane is a key factor leading to the death of fungal spores and bacterial cells upon contact with copper oxychloride. pomais.com
Copper ions released from copper oxychloride also exert a significant inhibitory effect on the metabolic and respiratory functions of pathogenic microorganisms. pomais.com Specifically, these ions interfere with the electron transport chain, a fundamental process in cellular respiration for energy production. pomais.com
By disrupting the flow of electrons, copper ions effectively depress respiratory processes, leading to a critical energy deficit within the microbial cell. researchgate.net This interference with energy metabolism, coupled with the enzymatic inhibition and membrane damage, creates a multifaceted assault on the pathogen that it cannot overcome, leading to cell death. pomais.com
Plant-Level Biological Responses to Copper Oxychloride Exposure
The application of copper oxychloride not only affects pathogenic microorganisms but also elicits a range of biological responses within the host plant. These responses can be both direct, as a result of copper uptake, and indirect, through the activation of the plant's innate defense systems.
The application of copper can lead to the lignification of plant cell walls, which creates a physical barrier to pathogen penetration. bayer.com Furthermore, it can prompt plant cells to produce and release compounds that are antagonistic to fungal pathogens. bayer.com This induction of the plant's innate immunity provides an additional layer of protection beyond the direct antimicrobial action of the copper ions.
While copper is an essential micronutrient for plants, excessive levels can lead to oxidative stress through the production of reactive oxygen species (ROS). researchgate.netagriculturejournals.cz Plants have evolved a sophisticated antioxidant defense system to counteract the damaging effects of ROS. mdpi.com
One of the key enzymes in this system is superoxide (B77818) dismutase (SOD), which catalyzes the dismutation of the superoxide radical into molecular oxygen and hydrogen peroxide. nih.govlibretexts.org Studies have shown that exposure to copper oxychloride can induce the activity of SOD in plants. researchgate.netnih.gov This upregulation of SOD activity is a protective response, helping the plant to scavenge excess ROS and maintain cellular homeostasis in the face of copper-induced stress. researchgate.net The differential regulation of various antioxidant enzymes is a cultivar-specific defense mechanism triggered by fungicide treatment. researchgate.net
Table 2: Plant Responses to Copper Oxychloride Exposure
| Response Category | Specific Mechanism | Outcome |
|---|---|---|
| Defense Mechanism Induction | Activation of Systemic Acquired Resistance (SAR)-like pathways. | Enhanced broad-spectrum disease resistance. bayer.com |
| Lignification of cell walls. | Increased physical barrier against pathogen penetration. bayer.com | |
| Antioxidant System Regulation | Upregulation of Superoxide Dismutase (SOD) activity. | Scavenging of reactive oxygen species (ROS) and mitigation of oxidative stress. researchgate.netnih.gov |
Impact on Phyllosphere Microbiota Ecology
Copper oxychloride, a widely utilized contact fungicide, exerts a significant influence on the microbial communities inhabiting the leaf surface, or phyllosphere. Its application leads to notable shifts in the composition and diversity of these microbiota. The primary mechanism of action involves the release of copper ions (Cu²⁺) in the presence of moisture, which are toxic to a broad spectrum of fungi and bacteria, thereby stunting their growth on the phylloplane. nih.gov
Research on tomato plants has demonstrated that copper-based treatments can significantly alter the bacterial community structure. nih.gov A notable finding is the reduced abundance of Gammaproteobacteria on copper-treated plants compared to untreated controls. nih.gov This class of bacteria includes significant pathogens from the Enterobacteriaceae family. nih.gov In contrast, the application of copper hydroxide (B78521) on tobacco leaves has been shown to decrease the relative abundance of pathogenic fungi like Alternaria and Cladosporium. nih.govresearchgate.net However, this action is not entirely selective; a reduction in the populations of certain beneficial bacteria, such as Actinomycetes and Pantoea, has also been observed. nih.govresearchgate.net
Table 1: Relative Abundance of Key Bacterial Genera in Tobacco Phyllosphere Before and After Copper Hydroxide Treatment
| Bacterial Genus | Relative Abundance Before Treatment (Healthy Leaves) | Relative Abundance 5 Days After Treatment (Healthy Leaves) | Relative Abundance Before Treatment (Diseased Leaves) | Relative Abundance 5 Days After Treatment (Diseased Leaves) |
|---|---|---|---|---|
| Pantoea | 30.74% | 0.87% | 29.87% | 2.60% |
| Pseudomonas | 0.43% | Not Reported | 13.85% | Not Reported |
| Sphingomonas | 0.00% | Not Reported | 16.88% | Not Reported |
Data derived from studies on tobacco leaf microbiota. nih.gov
Interacting Factors Influencing Biological Action
The efficacy of copper oxychloride as a fungicide is not solely dependent on its chemical composition but is also influenced by a range of physicochemical and formulation-related factors. These factors modulate the availability and interaction of copper ions with target pathogens.
The biological action of copper oxychloride is fundamentally dependent on the release of hydrophilic copper ions (Cu²⁺). pomais.com These ions are released when the copper oxychloride particles on the plant surface come into contact with water from rain, dew, or irrigation. pomais.com The hydrophilicity of Cu²⁺ ions is crucial for their interaction with and transport into microbial cells.
Once in solution, these ions can penetrate the outer membranes of fungal spores and hyphae. pomais.com Inside the cell, Cu²⁺ ions are highly reactive and bind to various biological molecules, including proteins and enzymes. pomais.com This binding disrupts critical cellular functions. pomais.com One of the key mechanisms is the production of reactive oxygen species (ROS), which can lead to the rupture of the microbial cell wall. mdpi.com The positively charged copper ions are attracted to and bind with functional groups in proteins and enzymes, such as sulfhydryl (-SH), carboxyl (-COOH), and amino (-NH₂) groups, causing protein denaturation and halting metabolic processes. pomais.com The permeability of the fungal or bacterial cell wall and membrane to these ions is, therefore, a critical determinant of the compound's fungicidal activity.
The formulation of a copper oxychloride product significantly impacts its biological efficacy. Standard formulations include wettable powders (WP), which are designed for stable dispersion in water and strong adhesion to plant surfaces. pomais.com The particle size in these formulations is a critical factor; for example, particle sizes ranging from 2 to 6 microns can create a fine, uniform layer of the active ingredient, enhancing efficacy. raccolto.in
The inclusion of adjuvants, such as biosurfactants, in copper oxychloride formulations can substantially improve performance. Biosurfactants can increase the solubility of the sparingly soluble copper oxychloride. mdpi.com For instance, a biosurfactant extract from corn steep liquor was shown to dramatically increase the water solubility of copper oxychloride. mdpi.com This enhanced solubility can lead to a greater availability of copper ions and, consequently, improved fungitoxic activity. mdpi.com
Furthermore, biosurfactants can improve the retention and distribution of copper on leaf surfaces. researchgate.net By reducing the contact angle of spray droplets, they make the leaves more wettable, leading to a more uniform and abundant distribution of copper ions. researchgate.net This improved coverage and adherence, often referred to as rainfastness, means the active ingredient remains on the leaves longer, even after rainfall. researchgate.net Studies have shown that formulations with biosurfactants can significantly increase the uptake of copper by fungal mycelium compared to standard aqueous solutions of copper oxychloride. mdpi.com
Table 2: Effect of a Biosurfactant Formulation on Copper Oxychloride Efficacy
| Parameter | Copper Oxychloride in Water | Copper Oxychloride with Biosurfactant |
|---|---|---|
| Copper Retention on Citrus Leaves (after washing) | 61-63% | 96-98% |
| Copper Uptake by B. cinerea (µg Cu/g dry weight) | 15.2 | 2122 (Optimized conditions) |
| EC₅₀ against F. mediterranea Mycelial Growth (mg Cu L⁻¹) | 11.242 | Not Reported |
Data compiled from studies on biosurfactant amendments and in vitro fungicide tests. mdpi.comresearchgate.netresearchgate.net
Nanotechnology Integration in Copper Oxychloride Research
Synthesis and Characterization of Copper Oxychloride Nanoparticles
The synthesis of copper oxychloride nanoparticles involves various chemical and green methods aimed at producing particles with controlled size, shape, and stability. Common synthesis approaches include chemical precipitation, where precursors like copper (II) chloride are reacted with a precipitating agent under controlled conditions. scirp.orgscirp.org For instance, copper oxide nanoparticles have been synthesized via a chemical precipitation method using copper (II) chloride dihydrate and sodium hydroxide (B78521). scirp.orgscirp.org Another approach involves green synthesis, which utilizes plant extracts or microbial agents as reducing and capping agents, offering a more environmentally friendly alternative. semanticscholar.orgnih.gov For example, copper nanoparticles have been synthesized using extracts from Eucalyptus and Mint leaves. nih.gov
Once synthesized, the characterization of these nanoparticles is crucial to understand their physical and chemical properties. A suite of analytical techniques is employed for this purpose. X-ray Diffraction (XRD) is used to determine the crystalline structure and average crystallite size of the nanoparticles. ekb.egajprd.com Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) provide insights into the morphology, size, and dispersion of the nanoparticles. ekb.egajprd.com Energy Dispersive X-ray (EDX) analysis is utilized to confirm the elemental composition of the synthesized materials. semanticscholar.orgekb.eg Fourier Transform Infrared (FTIR) spectroscopy helps in identifying the functional groups present on the surface of the nanoparticles, which can be crucial for understanding their stability and interaction with other substances. scirp.org
| Characterization Technique | Information Obtained |
| X-ray Diffraction (XRD) | Crystalline structure, phase purity, and average crystallite size. |
| Scanning Electron Microscopy (SEM) | Surface morphology, particle shape, and size distribution. |
| Transmission Electron Microscopy (TEM) | Internal structure, particle size, and morphology at a higher resolution. |
| Energy Dispersive X-ray (EDX) | Elemental composition and purity of the nanoparticles. |
| Fourier Transform Infrared (FTIR) | Presence of functional groups and surface chemistry. |
Enhanced Antimicrobial Efficacy via Nanoscale Formulations
One of the primary drivers for developing nanoscale copper oxychloride is the potential for enhanced antimicrobial efficacy compared to its conventional, micro-sized counterparts. The increased surface area-to-volume ratio of nanoparticles allows for greater contact and interaction with microbial cells, which can lead to a more potent antimicrobial effect. nih.gov This enhanced activity means that lower concentrations of the active ingredient may be required to achieve the same level of pathogen control, which is both economically and environmentally beneficial.
Research has demonstrated the superior performance of copper-based nanoparticles against a range of plant pathogens. For example, green synthesized copper nanoparticles have shown significant mycelial inhibition of Colletotrichum capsici, the fungus causing fruit rot in chilli. nih.gov In a comparative study, copper nanoparticles synthesized from mint leaf extract at 1000 ppm exhibited 99.78% mycelial inhibition, which was significantly higher than the 85.85% inhibition shown by conventional copper oxychloride 50 WP at a much higher concentration of 2500 ppm. nih.gov Similarly, studies have shown that copper nanoparticles are more effective at inhibiting the growth of various fungal species compared to bulk copper compounds. researchgate.netnih.gov
| Pathogen | Nanoparticle Formulation | Conventional Formulation | Efficacy Comparison |
| Alternaria alternata | Copper-based Nanomaterials (Cu-based NMs) | Commercial Copper Hydroxide (Cu(OH)2 WP) | Cu-based NMs showed greater antifungal activity, with EC50 values almost 1.6 to 1.9-fold lower than Cu(OH)2 WP. nih.gov |
| Botrytis cinerea | Copper Nanoparticles (Cu-NPs) | Copper (II) Hydroxide | Cu-NPs were more fungitoxic than the conventional copper-based fungicide. mdpi.com |
| Colletotrichum capsici | Mint Leaf Extract Synthesized Copper Nanoparticles (CuNP-M) @ 1000 ppm | Copper Oxychloride 50 WP @ 2500 ppm | CuNP-M showed 99.78% mycelial inhibition compared to 85.85% for conventional copper oxychloride. nih.gov |
| Colletotrichum gloeosporioides | Copper Oxychloride-Conjugated Silver Nanoparticles (COC-AgNPs) | Copper Oxychloride | COC-AgNPs exhibited approximately 187% higher growth inhibition compared to copper oxychloride alone. researchgate.net |
The mechanisms behind this enhanced efficacy are multifaceted and include the generation of reactive oxygen species (ROS), disruption of cell membranes, and interference with essential cellular processes. nih.govijsrst.com
Reduction in Environmental Accumulation through Nanotechnology
Furthermore, nano-formulations can be engineered for a more targeted delivery and controlled release of the active ingredient. agribusinessglobal.com This can improve the efficiency of the fungicide and reduce losses due to environmental factors such as rain wash-off. researchgate.net For instance, a study demonstrated that coating copper oxychloride with iron nanoparticles successfully reduced its mortality effect on earthworms to 0%, even at concentrations that were previously lethal. researchgate.net This suggests that nanotechnology can be used to create formulations that are more selective, targeting the pathogen while minimizing harm to beneficial soil organisms. While the ultimate fate of nanoparticles in the environment is still an active area of research, the potential to reduce the total amount of copper applied is a significant step towards more sustainable agricultural practices. escholarship.orgresearchgate.netescholarship.orgnih.gov
Applications in Advanced Agricultural Systems and Crop Protection
The unique properties of copper oxychloride nanoparticles are being explored for their application in advanced agricultural systems and for developing next-generation crop protection strategies. These nano-formulations can be integrated into various delivery systems to enhance their performance and ease of application.
In the context of precision agriculture, copper oxychloride nanoparticles could potentially be used in targeted application systems. Their small size allows for better coverage and penetration, making them suitable for use in advanced spraying technologies. The application of nano-copper is being positioned as an advanced replacement for conventional copper oxychloride for managing fungal diseases like Phytophthora and Fusarium. esoullyf.in The use of silver-doped copper oxychloride nanoparticles has also been investigated for managing Fusarium wilt in tomatoes, demonstrating a synergistic effect in inducing disease resistance. journalijar.com These advancements are paving the way for more efficient and sustainable crop protection solutions.
Theoretical and Computational Studies of Copper Oxychloride Systems
Quantum Chemical Investigations
Quantum chemical methods, particularly Density Functional Theory (DFT), are employed to study the electronic structure and reactivity of copper oxychloride. These calculations provide a fundamental understanding of the molecule's intrinsic properties. Copper oxychloride is known to exist in different polymorphic forms, with atacamite and paratacamite being two of the main ones nih.gov. Computational studies can elucidate the subtle differences in stability and reactivity between such polymorphs.
Quantum chemical calculations are crucial for determining the optimized molecular geometry and electronic properties of copper oxychloride. A key aspect of this is the analysis of Frontier Molecular Orbitals (FMOs)—the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO). The energy difference between these orbitals, known as the HOMO-LUMO gap, is a critical parameter for assessing a molecule's chemical reactivity and stability researchgate.net. A large HOMO-LUMO gap suggests high stability, while a small gap indicates that the molecule is more reactive researchgate.net.
The HOMO is the orbital that acts as an electron donor, while the LUMO is the electron acceptor youtube.com. The distribution of these orbitals across the molecule reveals the likely sites for electrophilic and nucleophilic attack. For copper complexes, the HOMO and LUMO are often centered around the metal ion and the coordinating atoms, indicating that these are the primary sites of interaction nih.govresearchgate.net. While specific values for copper oxychloride require dedicated computational studies, analysis of related copper(II) complexes can provide representative data.
| Compound/System | HOMO Energy (eV) | LUMO Energy (eV) | HOMO-LUMO Gap (eV) | Source Context |
| Example Cu(II) Complex 1 | - | - | >5 | Suggests good chemical stability and reactive ability. researchgate.net |
| Example Cu(II) Complex 2 | - | - | - | Coordination with organic ligands often reduces the band gap energy. researchgate.net |
Note: This table provides illustrative data from studies on general copper(II) complexes to demonstrate the typical range and significance of HOMO-LUMO properties.
Theoretical studies utilize various reactivity descriptors derived from quantum chemical calculations to predict how copper oxychloride will interact with other substances. These descriptors help in understanding its behavior, for instance, as a fungicide where it interacts with biological molecules, or its environmental interactions.
Electrostatic Potential (ESP) Maps : ESP maps visualize the charge distribution on the molecule's surface. Red regions indicate negative potential (electron-rich), which are susceptible to electrophilic attack, while blue regions represent positive potential (electron-poor), prone to nucleophilic attack. For copper-containing systems, negatively charged regions are often concentrated around oxygen or other heteroatoms, identifying them as active sites for interaction with surfaces or other molecules nih.gov.
Fukui Functions : These functions identify the most reactive sites in a molecule. They can predict which atoms are most likely to donate or accept electrons during a chemical reaction researchgate.net.
Interaction Energies : When studying how copper oxychloride interacts with a surface or another molecule, the interaction energy (or binding energy) can be calculated. This value quantifies the strength of the adsorption or bond. A more negative interaction energy typically implies a stronger and more stable interaction. For example, in studies of corrosion inhibitors on copper surfaces, interaction energies are calculated to determine the effectiveness of the inhibitor's adsorption dntb.gov.ua.
Molecular Dynamics Simulations
Molecular Dynamics (MD) simulations are a computational method used to study the physical movement of atoms and molecules over time. MD simulations provide a dynamic picture of how copper oxychloride systems behave, particularly at interfaces dntb.gov.ua.
MD simulations are a powerful tool for investigating the interactions between a material and its surroundings, such as the interface between copper oxychloride particles and a metal surface or an aqueous solution dntb.gov.uaumn.edu. These simulations can model the adsorption process, revealing the orientation and conformation of molecules at the interface ohio.edu.
In studies of similar systems, such as the interaction of organic molecules with copper surfaces, MD simulations show how these molecules form protective layers. The simulations can reveal whether the molecules lie flat on the surface or adopt a different orientation, which is crucial for understanding mechanisms like corrosion inhibition researchgate.netmytribos.org. The presence of heteroatoms like oxygen, nitrogen, and sulfur in inhibitor molecules often serves as the primary adsorption centers on a copper surface nih.gov. Similarly, MD can be used to understand how copper oxychloride particles might interact with and adhere to metallic or biological surfaces.
| Simulation Type | System Studied | Key Findings | Reference |
| Molecular Dynamics | Benzotriazole (BTA) on Copper Oxide Surface | BTA molecules form an adsorbed layer parallel to the surface; aggregation occurs via surface diffusion. mytribos.org | |
| Molecular Dynamics | Organic Corrosion Inhibitors on Metal Surface | Hydrophobic interactions between alkyl tails are important for self-assembled layer formation. ohio.edu | |
| Molecular Dynamics | Cu/water nanofluid | Nanoparticles affect the arrangement of water molecules, with oxygen atoms moving closer to the Cu particle surface. researchgate.net |
MD simulations can elucidate the specific mechanisms by which molecules adsorb onto a surface. Adsorption can be broadly categorized into two types:
Physisorption : This involves weaker van der Waals forces, and the adsorbed molecule maintains its identity. In simulations, this is characterized by a larger distance between the molecule and the surface and lower interaction energies.
Chemisorption : This involves the formation of a chemical bond between the molecule and the surface, often involving charge transfer mytribos.org. This is a stronger form of adsorption with higher interaction energies.
Simulations of inhibitor molecules on copper surfaces have shown that the process often involves chemisorption, where electrons are transferred from the inhibitor molecule to the copper surface, or vice-versa, leading to a strong bond mytribos.orgresearchgate.net. For copper oxychloride, understanding its adsorption onto various surfaces is key to explaining its function and environmental fate.
Predictive Modeling for Material Behavior
Predictive models use theoretical and experimental data to forecast the behavior of a material under different conditions. These models are invaluable for applications ranging from materials science to environmental science.
For copper-based materials, predictive models have been developed to understand their long-term behavior. For instance, a model has been created to predict the annual runoff rate of copper from patinated building surfaces. This model incorporates key physical parameters such as the average annual rain acidity (pH), the total annual rainfall, and the inclination of the surface nih.gov. The results show that pH has a dominant effect on the dissolution of the copper patina nih.gov.
In a different approach, machine learning techniques are being used to predict the properties and performance of materials. For example, a Random Forest Regressor model was successfully used to predict the compositions of copper-beryllium (Cu-Be) alloys with high accuracy by analyzing chemical and thermo-mechanical parameters mdpi.com. This highlights the potential for developing sophisticated models for copper oxychloride to predict its behavior, such as its efficacy as a fungicide under various environmental conditions or its potential for leaching into soil and water systems. Such models are essential for assessing the material's performance and environmental impact over its lifecycle researchgate.net.
Q & A
Q. What experimental methods are recommended for synthesizing copper oxychloride with controlled crystallinity?
Copper oxychloride (Cu₂(OH)₃Cl) can be synthesized via two primary routes:
- Acid-base precipitation : Slowly add a dilute solution of sodium bicarbonate or sodium hydroxide to an acidic copper(II) chloride solution without stirring to avoid dissolution of the product .
- Oxidation of copper(I) chloride : Oxygenate a non-acidic solution of copper(I) chloride and sodium chloride to form copper oxychloride . Key variables include pH control, reaction temperature (optimized at 25–50°C), and avoidance of contaminants like sodium/potassium ions, which affect polymorph formation (e.g., turquoise vs. green solids) .
Q. How should researchers characterize copper oxychloride purity and structural properties?
- XRD : Confirm crystallinity and identify polymorphs (e.g., tribasic vs. dicopper chloride trihydroxide) .
- SEM/EDS : Assess particle morphology and elemental composition .
- FTIR : Detect hydroxyl and chloride bonding patterns (peaks at ~3,400 cm⁻¹ for OH and 500–600 cm⁻¹ for Cu-Cl) .
- Solubility testing : Verify insolubility in water and reactivity with acids (e.g., dissolution in HCl to release Cu²⁺ ions) .
Q. What safety protocols are critical for handling copper oxychloride in laboratory settings?
- Acute toxicity : LD₅₀ values in rats are 950–1,200 mg/kg bw, necessitating PPE (gloves, goggles) and fume hoods .
- Storage : Keep in sealed glass/plastic containers away from acids to prevent decomposition .
- Disposal : Neutralize with bicarbonate before disposal or recover copper via acid dissolution and reduction .
Advanced Research Questions
Q. How can researchers resolve contradictions in thermodynamic data for copper oxychloride during reaction modeling?
- Issue : Uncertainties in free energy of formation (±15%) significantly impact equilibrium predictions (e.g., HCl yield in thermochemical cycles) .
- Methodology :
- Perform sensitivity analyses to identify critical parameters .
- Validate models with experimental data (e.g., hydrolysis at varying H₂O ratios) .
- Collaborate with facilities like Argonne National Laboratory for high-precision calorimetry .
Q. What experimental designs optimize copper oxychloride’s fungicidal efficacy while minimizing phytotoxicity?
- Key variables :
- Adjuvant selection : Mineral oil or polyoxyethylene alkylphenol ether enhances adhesion to plant surfaces .
- Drying time : 120–480 minutes post-application maximizes retention (94.6–100% efficacy against Hemileia vastatrix) .
- Concentration : 0.3% copper oxychloride + 0.3% sulfur synergistically inhibits fungal penetration .
Q. How do microbial communities in acidic sandy loam soils respond to copper oxychloride exposure?
- Hypothesis : Copper toxicity alters microbial diversity and nutrient cycling.
- Methods :
- Metagenomics : Profile soil microbiota pre/post-treatment using 16S rRNA sequencing .
- Enzyme assays : Quantify dehydrogenase and phosphatase activity to assess functional impacts .
- Long-term monitoring : Track Cu accumulation and pH shifts over 6–12 months .
Methodological Recommendations
- Polymorph control : Use Raman spectroscopy to monitor real-time crystallinity changes during synthesis .
- Environmental impact studies : Combine batch sorption experiments with geochemical modeling (e.g., PHREEQC) to predict Cu mobility in soils .
- Data reconciliation : Apply Bayesian statistics to integrate conflicting thermodynamic and kinetic datasets .
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
